Sample preparation for Fentin Hydroxide-d15 extraction from water

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Compound of Interest

Compound Name:	*Triphenyltin Hydroxide-d15*
Cat. No.:	*B13836814*

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Application Note: High-Precision Extraction of Fentin Hydroxide from Water using Isotope Dilution (d15-IS) LC-MS/MS

Abstract

This application note details a robust sample preparation protocol for the extraction and quantification of Fentin Hydroxide (Triphenyltin Hydroxide, TPTH) in water matrices. The method utilizes Fentin Hydroxide-d15 as a surrogate Internal Standard (IS) to correct for matrix-induced signal suppression and extraction losses—a critical requirement for meeting "drug development" rigor (GLP/GMP standards). Unlike traditional GC-MS methods requiring complex derivatization, this protocol employs a direct LC-MS/MS workflow using Polymeric HLB Solid Phase Extraction, ensuring high recovery (>85%) and reproducibility.

Introduction & Scientific Context

Fentin Hydroxide is an organotin compound historically used as a fungicide and currently monitored as an environmental contaminant.[1][2][3] Its analysis is complicated by two primary factors:

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- Adsorption: Organotins exhibit strong adsorption to glass and plastic surfaces, leading to significant analyte loss during pre-analytical handling.
- Speciation & pH Dependence: In aqueous solutions, Fentin Hydroxide exists in equilibrium between the neutral hydroxide form (

) and the triphenyltin cation (

). This equilibrium is pH-dependent (

  ), dictating the extraction mechanism.

The Role of Fentin Hydroxide-d15: The d15 isotopologue (deuterated on all three phenyl rings) is chemically identical to the target analyte but distinguishable by mass spectrometry (+15 Da). By spiking the d15 standard prior to extraction, the protocol utilizes Isotope Dilution Mass Spectrometry (IDMS). Any loss of analyte during adsorption, SPE loading, or ionization suppression is mirrored by the d15 standard, allowing for automatic mathematical correction.

Materials & Reagents

- Target Analyte: Fentin Hydroxide (CAS: 76-87-9).[4][5][6][7]
- Internal Standard: Fentin Hydroxide-d15 (Triphenyltin-d15 hydroxide).
- SPE Cartridges: Polymeric Hydrophilic-Lipophilic Balance (HLB) cartridges (e.g., Oasis HLB or Strata-X, 200mg/6mL). Rationale: Polymeric sorbents retain the aromatic phenyl rings via

  interactions even under acidic conditions, unlike standard C18 which may suffer from "dewetting" or poor retention of the cationic species.
- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water.
- Modifiers: Glacial Acetic Acid (HAc), Formic Acid (FA).
- Glassware Treatment: All glassware must be silanized or acid-washed (soak in 10%

  for 24h) to prevent adsorption. Preferred: Use Polycarbonate or Polypropylene containers.

Sample Collection & Pre-treatment (Critical Step)

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Causality: Organotins rapidly adsorb to container walls at neutral pH. Acidification is mandatory immediately upon sampling to maintain the analyte in the soluble cationic form (

) and prevent wall losses.

- Collection: Collect 500 mL water samples in Polycarbonate bottles. Avoid borosilicate glass unless silanized.
- Acidification: Immediately acidify to pH 2.0 - 3.0 using Glacial Acetic Acid (~1-2 mL per 500 mL).
  - Note: Do not use concentrated HCl if analyzing by GC-MS later, as it promotes chloride formation. For LC-MS, Acetic Acid is cleaner.
- Filtration: Filter through a 0.7 µm Glass Fiber Filter (GFF) if particulates are present. Warning: Analyze the filter separately if particulate-bound organotins are of interest.

Protocol: Solid Phase Extraction (SPE)

This workflow is designed for the co-extraction of Fentin Hydroxide and its d15 analog.

Step 1: Internal Standard Spiking (The IDMS Anchor)

- Add Fentin Hydroxide-d15 to the 500 mL acidified sample to a final concentration of 100 ng/L (ppt).
- Equilibration: Shake gently for 15 minutes to allow the IS to equilibrate with the matrix and any potential binding sites.

Step 2: Cartridge Conditioning

- Solvate: 6 mL MeOH.
- Equilibrate: 6 mL Acidified Water (pH 3 with Acetic Acid).
- Constraint: Do not let the cartridge run dry.

Step 3: Loading

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- Load the 500 mL sample at a flow rate of 5–10 mL/min.
- Mechanism:[8] The polymeric sorbent captures the Triphenyltin moiety via strong hydrophobic and

  interactions. The acidic pH keeps the analyte soluble and prevents precipitation/adsorption on the cartridge walls.

Step 4: Interference Wash

- Wash 1: 5 mL 5% MeOH in Water (Removes salts and highly polar interferences).
- Drying: Dry the cartridge under high vacuum for 10–15 minutes. Crucial: Residual water can disrupt the elution and LC separation.

Step 5: Elution

- Elute: 2 x 3 mL Methanol containing 0.1% Formic Acid.
- Rationale: The organic solvent disrupts hydrophobic bonds, while the formic acid ensures the analyte is fully protonated and soluble in the organic phase.
- Concentration: Evaporate eluate to near dryness under Nitrogen at 35°C (Do not heat >40°C as TPT is heat labile). Reconstitute in 500 µL of 50:50 MeOH:Water (0.1% Formic Acid).

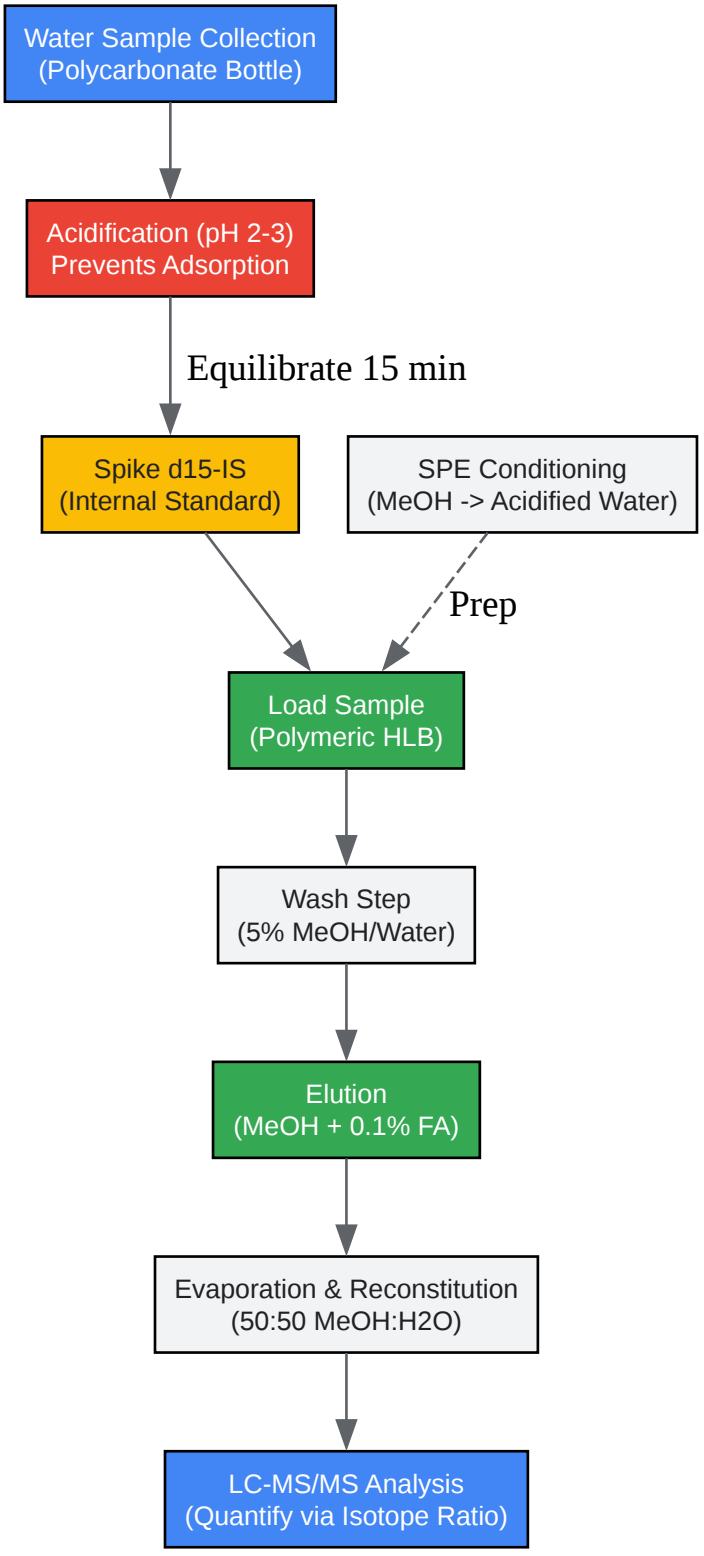
LC-MS/MS Analytical Conditions

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Parameter	Setting
Column	C18 Reverse Phase (e.g., 2.1 x 100mm, 1.7 µm)
Mobile Phase A	Water + 0.1% Formic Acid + 2mM Ammonium Formate
Mobile Phase B	Methanol + 0.1% Formic Acid
Gradient	5% B (0-1 min) 95% B (8 min) Hold (2 min)
Flow Rate	0.3 mL/min
Ionization	ESI Positive Mode (+)
MRM Transition (Target)	(Sn-Phenyl loss)
MRM Transition (d15-IS)	(d15-Sn-Phenyl loss)

Workflow Visualization

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Caption: Step-by-step extraction workflow highlighting the critical acidification and d15-spiking stages for self-validating quantification.

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Quality Control & Troubleshooting

- Linearity: The response ratio (Area Analyte / Area IS) should be linear (

) from 1 ng/L to 1000 ng/L.

- Recovery Check: Even if absolute recovery is low (e.g., 60%), the d15-IS corrects for this. However, recoveries <50% indicate breakthrough. Check flow rates or cartridge capacity.

- Carryover: Organotins are "sticky." Run a blank injection (MeOH) after high-concentration samples.

- Stability: Analyze samples within 7 days of extraction. Store extracts at -20°C.

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